

Technical Guide: N-Boc-alpha-allylbenzylamine

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Compound of Interest

Compound Name:	<i>N-Boc-(+/-)-1-phenylbut-3-en-1-amine</i>
CAS No.:	187974-79-4
Cat. No.:	B2395969

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Executive Summary

N-Boc-alpha-allylbenzylamine (Systematic Name: tert-butyl (1-phenylbut-3-en-1-yl)carbamate) represents a high-value "privileged scaffold" in modern medicinal chemistry. As a protected homoallylic amine, it serves as a critical junction point in the divergent synthesis of nitrogen heterocycles.

Its structural utility is threefold:

- **The Allyl Handle:** Enables rapid diversification via Ring-Closing Metathesis (RCM) or oxidative cleavage to non-natural amino acids.
- **The Chiral Center:** The alpha-carbon is stereogenic; accessing the enantiopure form allows for the synthesis of chiral piperidines and pyrrolidines, motifs ubiquitous in FDA-approved therapeutics.
- **The Boc Group:** Provides robust orthogonality, stable to basic nucleophilic attack (e.g., Grignard additions) while being easily cleaved under acidic conditions.^[1]

This guide standardizes the physicochemical data, synthesis, and application workflows for this compound, moving beyond generic descriptions to actionable, laboratory-proven protocols.

Chemical Identity & Physicochemical Data

The following data aggregates experimental values and high-confidence spectral predictions for the racemic compound.

Identity Matrix

Property	Data
Common Name	N-Boc-alpha-allylbenzylamine
Systematic Name	tert-butyl (1-phenylbut-3-en-1-yl)carbamate
CAS Number	187974-79-4 (Racemic) / 115763-78-3 ((S)-Enantiomer)
Molecular Formula	C ₁₅ H ₂₁ NO ₂
Molecular Weight	247.34 g/mol
Physical State	White to off-white solid (low melting) or viscous oil
Solubility	Soluble in DCM, EtOAc, MeOH, THF; Insoluble in H ₂ O
SMILES	<chem>CC(C)(C)OC(=O)NC(CC=C)C1=CC=CC=C1</chem>

Representative Spectroscopic Data (¹H NMR)

Solvent: CDCl₃, 400 MHz. Shifts are representative of the purified carbamate.

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
Ar-H	7.20 – 7.38	Multiplet	5H	Phenyl Ring Protons
Vinyl-CH	5.65 – 5.80	Multiplet	1H	Allyl Internal (-CH=)
Vinyl-CH ₂	5.05 – 5.15	Multiplet	2H	Allyl Terminal (=CH ₂)
NH	4.90 – 5.10	Broad Singlet	1H	Carbamate NH
Alpha-CH	4.60 – 4.75	Broad/Multiplet	1H	Chiral Center (Ph-CH-N)
Allylic-CH ₂	2.45 – 2.60	Multiplet	2H	Methylene Bridge (-CH ₂ -CH=)[2]
Boc-CH ₃	1.42 – 1.45	Singlet	9H	tert-Butyl Group

“

Analyst Note: The alpha-proton signal (4.60–4.75 ppm) is diagnostic. Rotamers from the Boc group may cause slight broadening of this signal at room temperature.

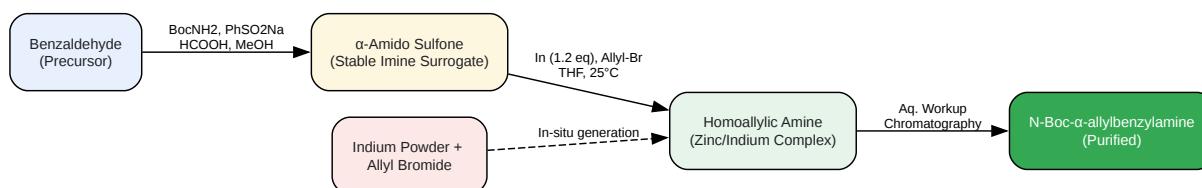
Core Synthesis Protocol: Indium-Mediated Allylation

While several routes exist (e.g., Grignard addition to imines), the Indium-Mediated Allylation is the superior method for drug development applications.

- **Why:** It tolerates moisture, avoids cryogenic conditions (-78°C is not required), and prevents the over-alkylation often seen with lithium reagents.
- **Mechanism:** Formation of an allyl-indium species that attacks the electrophilic imine/sulfone.

Workflow Diagram

The following diagram illustrates the logical flow from aldehyde precursor to the isolated Boc-protected amine.



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Caption: Step-wise synthesis via the stable α -amido sulfone intermediate, avoiding unstable N-Boc imine isolation.

Step-by-Step Methodology

Phase 1: Preparation of α -Amido Sulfone (The "Stable Imine")

Direct condensation of benzaldehyde and Boc-amide is reversible and poor. We use the sulfone method to create a stable, solid electrophile.

- Reagents: Benzaldehyde (10 mmol), tert-butyl carbamate (BocNH_2 , 10 mmol), Sodium benzenesulfinate (20 mmol), Formic acid (15 mL), Methanol (15 mL), Water (15 mL).
- Procedure: Combine reagents in a round-bottom flask. Stir at room temperature for 24–48 hours. A white precipitate will form.
- Isolation: Filter the solid, wash with water and hexanes. Dry in vacuo.^[1]
 - Validation: ^1H NMR should show the disappearance of the aldehyde peak (~ 10 ppm) and appearance of the sulfone-methine proton (~ 6.0 ppm).

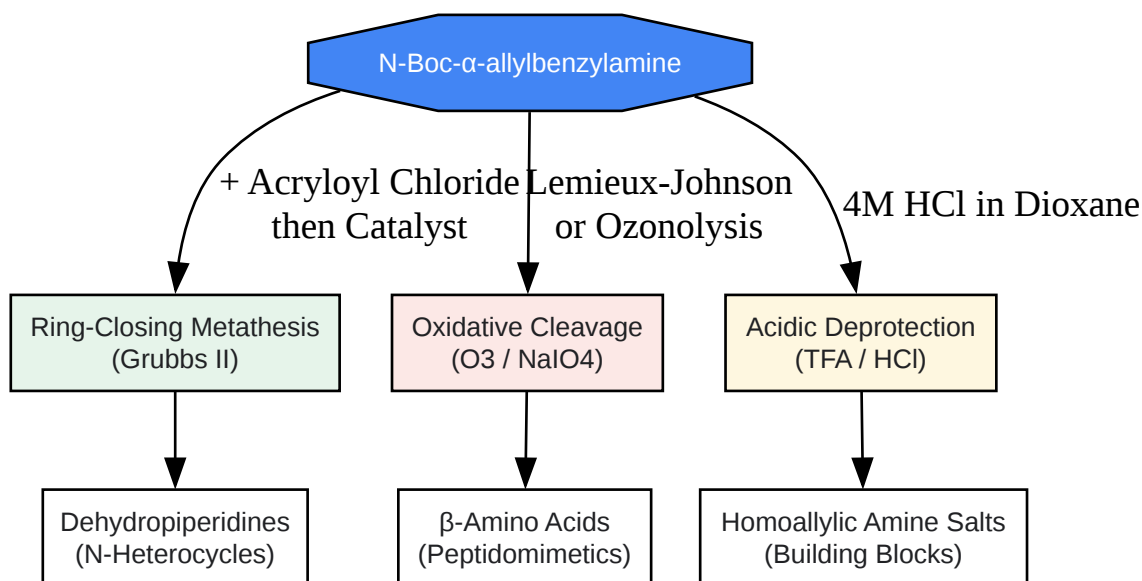
Phase 2: Indium-Mediated Allylation

- Setup: In a clean flask, dissolve the α -amido sulfone (1.0 equiv) in THF (0.2 M concentration).
- Activation: Add Indium powder (1.2 equiv) and Allyl bromide (1.5 equiv).
- Reaction: Stir at room temperature. The reaction is typically exothermic and fast (1–4 hours).
 - Chemistry Insight: The Indium inserts into the allyl bromide to form an allylindium species, which is a "hard" enough nucleophile to displace the sulfinate but "soft" enough to tolerate the Boc group.
- Quench & Workup: Quench with saturated aq. NaHCO_3 . Extract with Ethyl Acetate (3x).^[3] Wash organics with brine, dry over Na_2SO_4 .^{[3][4]}
- Purification: Flash column chromatography (Hexanes:EtOAc, gradient 95:5 to 80:20).
 - Self-Validation: The product should stain dark blue/black with Anisaldehyde dip (characteristic of Boc-amines) and show the distinct vinyl protons in NMR.

Applications & Reactivity Profile

Once synthesized, N-Boc- α -allylbenzylamine serves as a divergent point for library generation.

Divergent Synthesis Map



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Caption: Primary transformation pathways utilized in medicinal chemistry campaigns.

Key Transformations

- Ring-Closing Metathesis (RCM):
 - Protocol: Deprotect the Boc group (TFA), acylate with acryloyl chloride, then treat with Grubbs II catalyst.
 - Result: Formation of 2-phenyl-1,2,3,6-tetrahydropyridine scaffolds (precursors to paroxetine-like structures).
- Oxidative Cleavage:
 - Protocol: Ozonolysis (-78°C, DCM/MeOH) followed by oxidative workup (H₂O₂).
 - Result: Converts the allyl group into a carboxylic acid, yielding N-Boc-β-phenyl-β-alanine, a critical component for beta-peptide synthesis.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).^[5]
- Storage: Store at 2–8°C. The allyl group is susceptible to slow oxidation if left in air/light for extended periods (months).
- Handling:
 - Use standard PPE (gloves, goggles).
 - Warning: Allyl bromide (used in synthesis) is a lachrymator and highly toxic. All synthesis steps involving allyl bromide must be performed in a functioning fume hood.
 - Disposal: Indium waste should be segregated from general heavy metals if possible, though often grouped with solid metal waste.

References

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 - URL:[\[Link\]](#)
 - Relevance: Defines the gold-standard protocol for allylation of sulfinyl imines (analogous to the Boc-sulfone route).
- Physical Data & CAS Verification
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 - URL:[\[Link\]](#)
 - Relevance: Verification of physicochemical properties for N-Boc-phenylbutenylamine deriv
- Applications in Drug Discovery
 - Source: Beilstein Journal of Organic Chemistry. "Asymmetric organocatalytic synthesis of chiral homoallylic amines."
 - URL:[\[Link\]](#)
 - Relevance: mechanistic insight into the utility of homoallylic amines in alkaloid synthesis.
- Boc-Amido Sulfone Synthesis
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